

solubility of mercuric iodide in organic solvents

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Compound of Interest

Compound Name: *Mercuric iodide*

Cat. No.: *B147996*

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An In-depth Technical Guide to the Solubility of **Mercuric Iodide** in Organic Solvents

This guide provides a comprehensive overview of the solubility of **mercuric iodide** (HgI_2) in various organic solvents, tailored for researchers, scientists, and professionals in drug development. It includes quantitative solubility data, detailed experimental protocols for solubility determination, and a visualization of the experimental workflow.

Quantitative Solubility Data

The solubility of **mercuric iodide** in a range of organic solvents is summarized below. The data has been compiled from various sources and standardized to provide a clear comparison. It is important to note that solubility is temperature-dependent; where available, this information has been included.

Table 1: Solubility of **Mercuric Iodide** in Common Organic Solvents

Solvent	Chemical Formula	Temperature (°C)	Solubility (g/100 g Solvent)	Reference
Acetone	C ₃ H ₆ O	25 (approx.)	1.67	[1]
Alcohol (Ethanol)	C ₂ H ₅ OH	25 (approx.)	0.87	[1][2]
Boiling Alcohol (Ethanol)	C ₂ H ₅ OH	78	5.00	[2]
Carbon Disulfide	CS ₂	25 (approx.)	0.38	[2]
Castor Oil	N/A	25 (approx.)	0.20	[2]
Chloroform	CHCl ₃	25 (approx.)	0.11	[2]
Diethyl Ether	(C ₂ H ₅) ₂ O	25 (approx.)	0.83	[1][2]
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Not Specified	10.0	[3]
Ethyl Acetate	C ₄ H ₈ O ₂	25 (approx.)	1.33	[2]
Olive Oil	N/A	25 (approx.)	0.43	[2]

Note: Some solubility data was originally reported in g/mL of solvent and has been converted to g/100g of solvent for consistency, assuming standard solvent densities at the given temperatures. The term "alcohol" is assumed to be ethanol unless otherwise specified.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for many scientific and industrial applications. The following are detailed methodologies for two common and reliable methods for determining the solubility of a solid compound like **mercuric iodide** in an organic solvent.

Thermodynamic Solubility Determination via the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic (equilibrium) solubility of a compound.[4][5]

Principle: An excess amount of the solid solute is agitated in a solvent for a prolonged period to ensure that equilibrium is reached between the dissolved and undissolved solute. The concentration of the solute in the resulting saturated solution is then determined.

Apparatus and Materials:

- Vials or flasks with screw caps
- Orbital shaker or magnetic stirrer with a temperature-controlled environment
- Analytical balance
- Syringe filters (e.g., 0.22 μm pore size)
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC)
- **Mercuric iodide** (solid)
- Organic solvent of interest

Procedure:

- **Sample Preparation:** Add an excess amount of solid **mercuric iodide** to a vial or flask. The excess solid is crucial to ensure that a saturated solution is formed.[4]
- **Solvent Addition:** Add a known volume of the desired organic solvent to the vial.
- **Equilibration:** Seal the vial and place it in an orbital shaker or on a magnetic stirrer in a temperature-controlled environment (e.g., a water bath or incubator). Agitate the mixture for a sufficient period to reach equilibrium. This can take anywhere from 24 to 72 hours, depending on the solute and solvent.[6][7] It is advisable to perform preliminary experiments

to determine the time required to reach equilibrium by taking measurements at different time points until the concentration of the solute in the solution remains constant.

- **Phase Separation:** Once equilibrium is reached, allow the mixture to stand undisturbed for a period to let the excess solid settle. Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved solid particles.^{[4][7]}
- **Sample Dilution:** Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the working range of the analytical instrument to be used.
- **Concentration Analysis:** Determine the concentration of **mercuric iodide** in the diluted solution using a calibrated analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** Calculate the solubility of **mercuric iodide** in the organic solvent by taking into account the dilution factor. The solubility is typically expressed in grams per 100 g of solvent or moles per liter.

Gravimetric Method for Solubility Determination

The gravimetric method is a straightforward and fundamental technique for determining solubility that relies on the precise weighing of the solute dissolved in a known amount of solvent.^{[2][5][8]}

Principle: A known volume of a saturated solution is taken, the solvent is evaporated, and the mass of the remaining solute is measured.

Apparatus and Materials:

- Vials or flasks with screw caps
- Orbital shaker or magnetic stirrer with a temperature-controlled environment
- Analytical balance
- Evaporating dish or watch glass
- Pipettes

- Oven
- Desiccator
- **Mercuric iodide** (solid)
- Organic solvent of interest

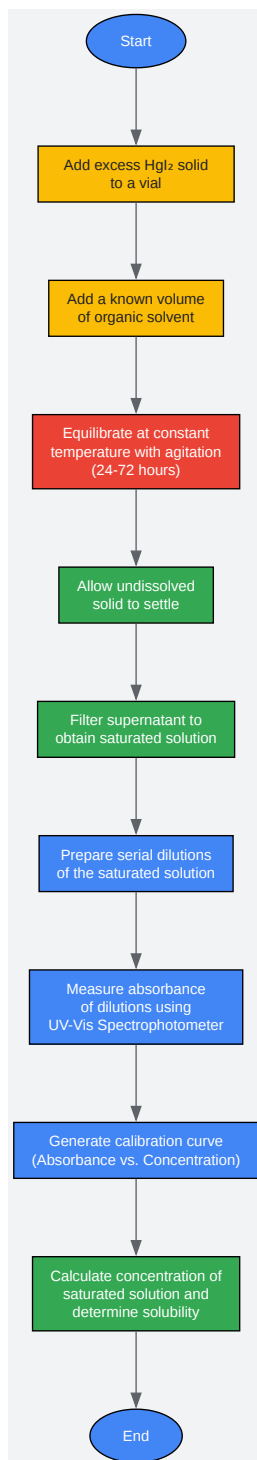
Procedure:

- **Preparation of Saturated Solution:** Prepare a saturated solution of **mercuric iodide** in the chosen organic solvent as described in steps 1-3 of the Shake-Flask Method.
- **Filtration:** Filter the saturated solution to remove any undissolved solid.
- **Sample Collection:** Accurately pipette a known volume of the clear, saturated filtrate into a pre-weighed evaporating dish or watch glass.
- **Solvent Evaporation:** Carefully evaporate the solvent from the evaporating dish. This can be done on a hot plate in a fume hood or in an oven set to a temperature that will evaporate the solvent without decomposing the **mercuric iodide**.
- **Drying:** Once the solvent has completely evaporated, place the evaporating dish containing the solid residue in an oven at an appropriate temperature to ensure all residual solvent is removed.
- **Cooling and Weighing:** Transfer the evaporating dish to a desiccator to cool to room temperature without absorbing moisture. Once cooled, weigh the dish with the dried solute on an analytical balance.
- **Calculation:** The mass of the dissolved **mercuric iodide** is the difference between the final weight of the dish with the residue and the initial weight of the empty dish. The solubility can then be calculated based on the initial volume of the saturated solution taken.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for determining the thermodynamic solubility of **mercuric iodide** in an organic solvent using the shake-flask

method followed by UV-Vis analysis.



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Caption: Experimental workflow for solubility determination.

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